

4-Bromo-2-nitrobenzyl alcohol molecular structure and formula

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Compound of Interest

Compound Name: 4-Bromo-2-nitrobenzyl alcohol

Cat. No.: B1284205

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An In-depth Technical Guide to 4-Bromo-2-nitrobenzyl Alcohol

This technical guide provides a comprehensive overview of **4-Bromo-2-nitrobenzyl alcohol**, including its molecular structure, chemical formula, physicochemical properties, and a detailed experimental protocol for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Molecular Structure and Formula

4-Bromo-2-nitrobenzyl alcohol is an organic compound featuring a benzene ring substituted with a bromo group, a nitro group, and a hydroxymethyl group.^{[1][2]}

- Molecular Formula: $C_7H_6BrNO_3$ ^{[2][3][4][5]}
- CAS Number: 22996-19-6^{[3][5]}
- Synonyms: (4-bromo-2-nitrophenyl)methanol^{[4][6]}

Below is a two-dimensional representation of the molecular structure.

Caption: 2D structure of **4-Bromo-2-nitrobenzyl alcohol**.

Physicochemical Properties

The key physicochemical properties of **4-Bromo-2-nitrobenzyl alcohol** are summarized in the table below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Source
Molecular Weight	232.03 g/mol	[3][6]
Exact Mass	230.95311 Da	[6]
Density	1.8 ± 0.1 g/cm ³	[6]
Boiling Point	338.5 °C at 760 mmHg	[6]
Flash Point	158.5 ± 23.7 °C	[6]
Refractive Index	1.633 - 1.634	[3][6]
Topological Polar Surface Area (TPSA)	66 Å ²	[6]
XLogP3	1.6	[6]

Experimental Protocols

Synthesis of 4-Bromo-2-nitrobenzyl alcohol

This section details a common laboratory method for the synthesis of **4-Bromo-2-nitrobenzyl alcohol** via the reduction of 4-bromo-2-nitrobenzoic acid.

Objective: To synthesize (4-bromo-2-nitrophenyl)methanol from 4-bromo-2-nitrobenzoic acid.

Reagents:

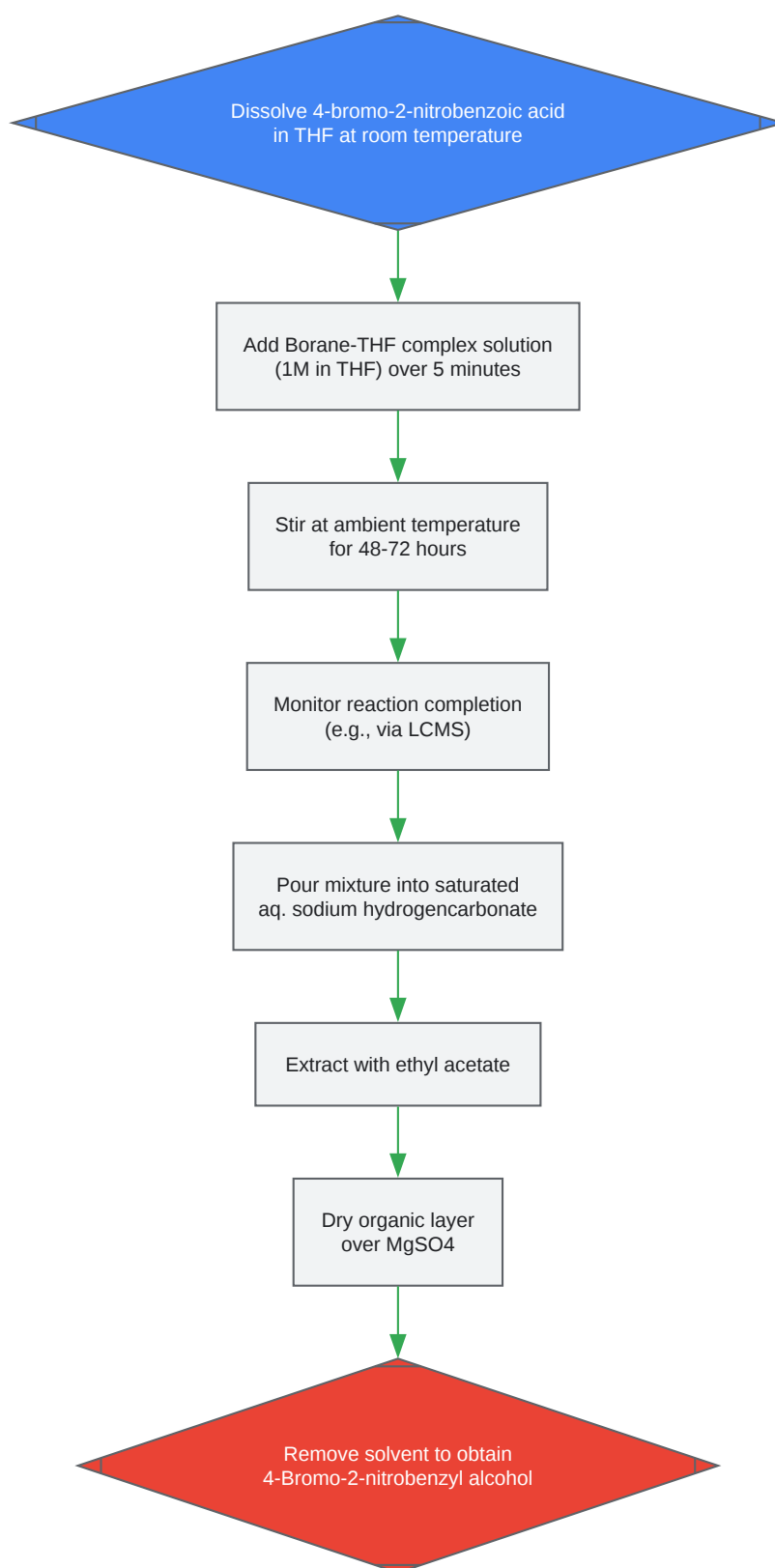
- 4-bromo-2-nitrobenzoic acid
- Borane tetrahydrofuran complex solution (1 M in THF)
- Saturated aqueous sodium hydrogencarbonate solution
- Ethyl acetate

- Magnesium sulfate (MgSO_4)
- Tetrahydrofuran (THF)

Procedure:

- A solution of 4-bromo-2-nitrobenzoic acid (2.00 g, 8.13 mmol) in THF is prepared at room temperature.^[6]
- Borane tetrahydrofuran complex solution (1 M in THF, 13 mL, 13 mmol) is added to the solution over a period of 5 minutes.^[6]
- The reaction mixture is stirred at ambient temperature for 48-72 hours.^[6] The progress of the reaction can be monitored using Liquid Chromatography-Mass Spectrometry (LCMS).^[6]
- Upon completion, the reaction mixture is carefully poured into a saturated aqueous solution of sodium hydrogencarbonate.^[6]
- The aqueous mixture is then extracted with ethyl acetate.^[6]
- The combined organic layer is dried over anhydrous magnesium sulfate (MgSO_4).^[6]
- The solvent is removed to yield the product, **4-Bromo-2-nitrobenzyl alcohol**.

The following diagram illustrates the workflow for the synthesis protocol.



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Caption: Workflow for the synthesis of **4-Bromo-2-nitrobenzyl alcohol**.

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- To cite this document: BenchChem. [4-Bromo-2-nitrobenzyl alcohol molecular structure and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1284205#4-bromo-2-nitrobenzyl-alcohol-molecular-structure-and-formula]

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